

Application Notes and Protocols: Profiling Cellular Sensitivity to TS 155-2 Treatment

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Compound of Interest

Compound Name: TS 155-2

Cat. No.: B560396

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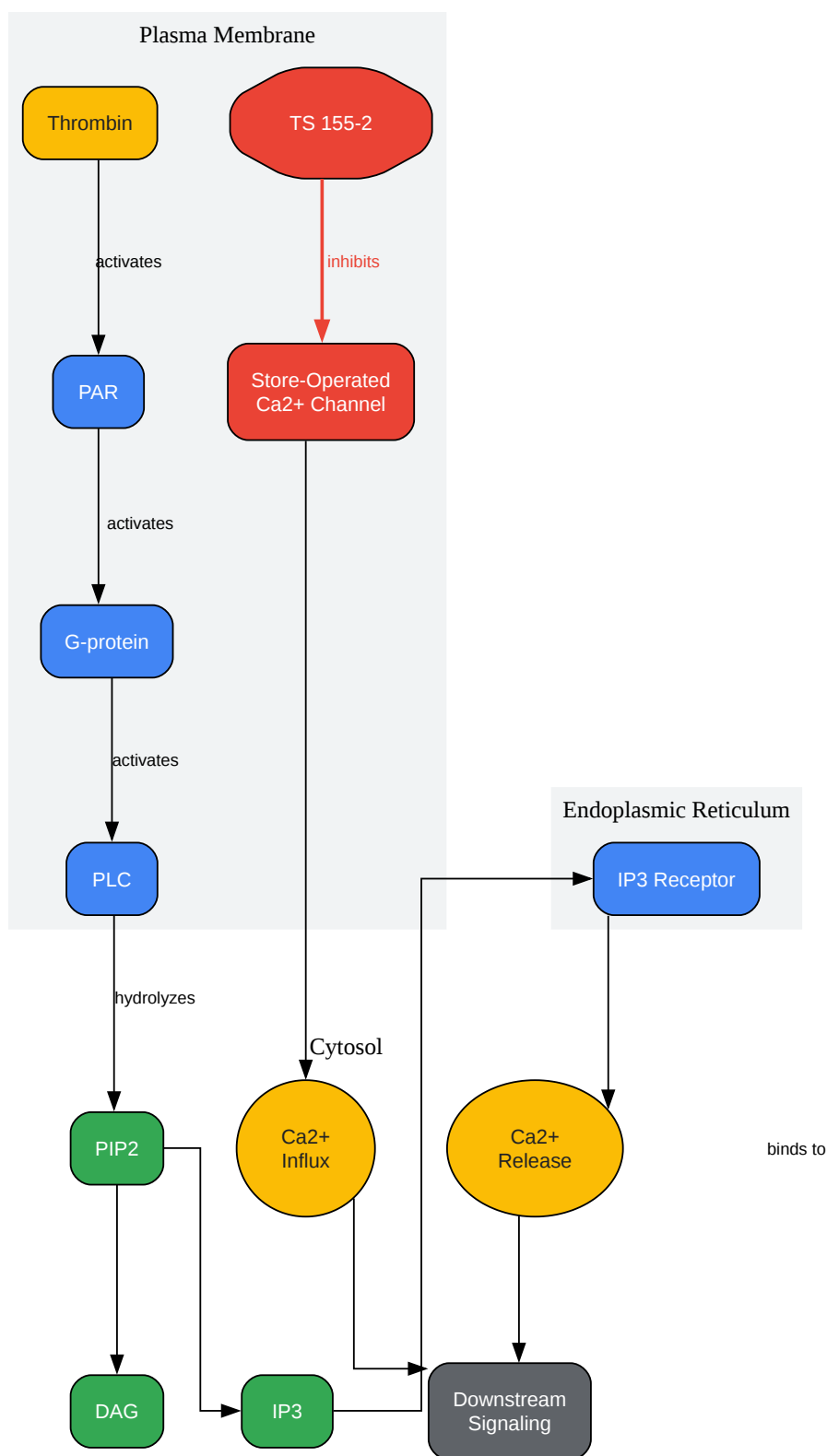
For Researchers, Scientists, and Drug Development Professionals

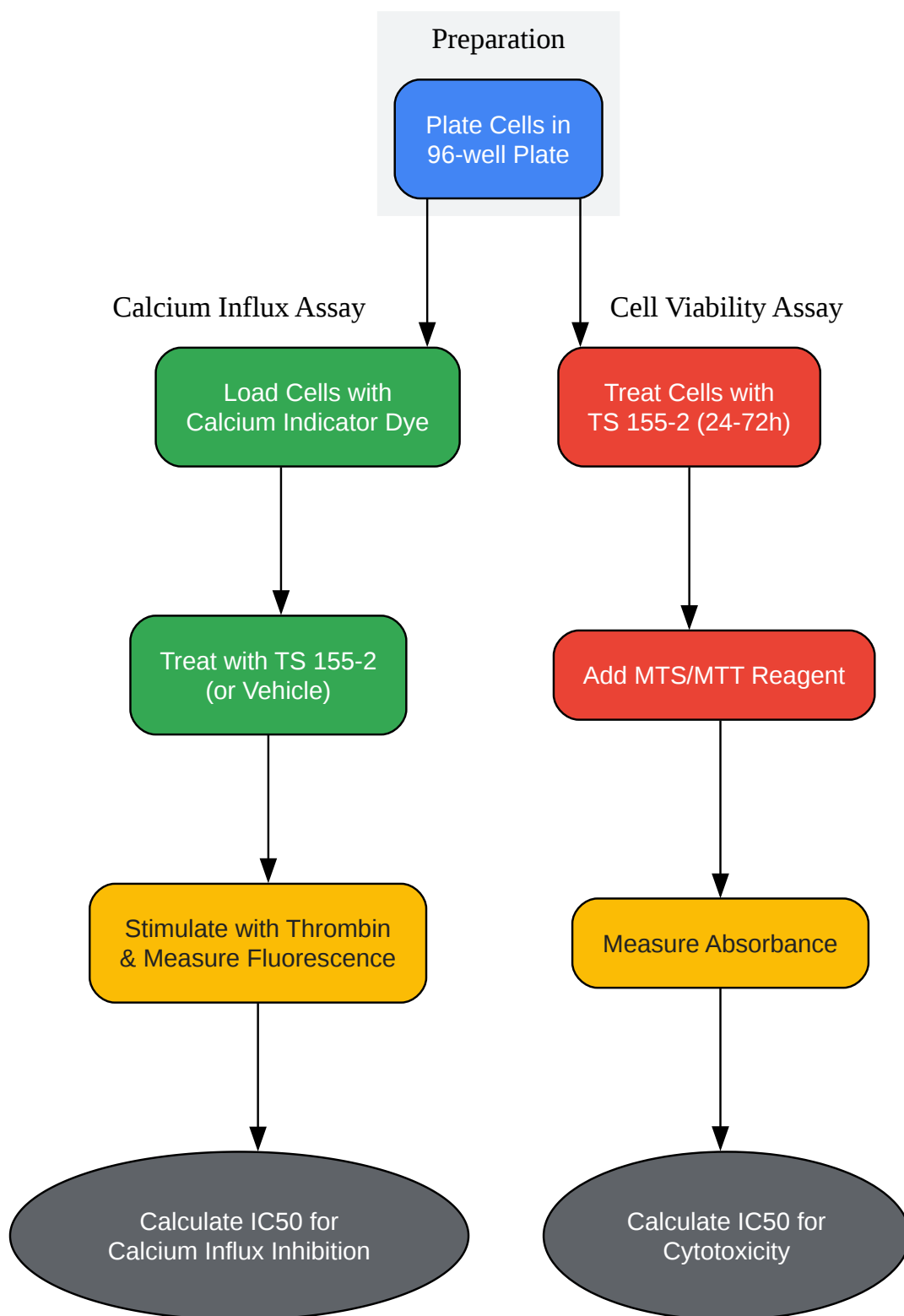
Introduction

TS 155-2 is a macrocyclic lactone, identified as an inhibitor of thrombin-evoked calcium (Ca^{2+}) entry into cells.^[1] While its development is in the early stages, its mechanism of action suggests potential applications in research areas involving thrombin-mediated signaling.^[1] Thrombin, a serine protease, plays a crucial role in hemostasis, thrombosis, and cellular signaling in a variety of cell types including platelets, fibroblasts, endothelial cells, and smooth muscle cells.^[1] Dysregulation of thrombin signaling has also been implicated in pathologies such as cancer. This document provides a guide for researchers to identify cell lines sensitive to **TS 155-2** and to characterize its effects through detailed experimental protocols.

Mechanism of Action

TS 155-2 is reported to block the influx of extracellular calcium following thrombin stimulation.^[1] The canonical thrombin signaling pathway involves the activation of Protease-Activated Receptors (PARs) on the cell surface. This activation triggers G-protein-mediated signaling cascades, leading to the activation of phospholipase C (PLC). PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptors on the endoplasmic reticulum, causing the release of stored intracellular calcium. This initial calcium release is often followed by a sustained influx of extracellular calcium through store-operated calcium channels. **TS 155-2** is thought to specifically inhibit this secondary calcium influx.





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References

- 1. glpbio.com [glpbio.com]
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